

Application Notes: Chromic Sulfate Pentadecahydrate in Ceramic Glaze Formulation

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Compound of Interest

Compound Name: *Chromic sulfate pentadecahydrate*

Cat. No.: *B157294*

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1. Introduction

Chromic sulfate pentadecahydrate ($\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$) is a water-soluble, green crystalline solid used in ceramics as a precursor for chromium(III) oxide (Cr_2O_3), a highly versatile and potent colorant.[1] While chromium(III) oxide powder is a common ceramic pigment, the use of its hydrated sulfate salt offers distinct advantages, primarily its solubility in water.[1] This property allows for the homogenous dispersion of chromium ions throughout the liquid glaze slurry, potentially eliminating issues like speckling that can occur with the direct addition of insoluble oxide powders.[2]

Upon firing, **chromic sulfate pentadecahydrate** undergoes thermal decomposition to yield chromium(III) oxide, which then interacts with the molten glaze matrix.[3][4] The final color imparted by the chromium is highly dependent on the base chemistry of the glaze, the concentration of the chromium, the firing temperature, and the kiln atmosphere.[2][5] This document provides detailed application notes and protocols for researchers utilizing this compound in the formulation of ceramic glazes.

2. Mechanism of Action & Chemical Transformation

The fundamental role of chromic sulfate in a glaze is to serve as a delivery vehicle for Cr_2O_3 . During the heating process in a kiln, the compound decomposes. The water of hydration is driven off first, followed by the decomposition of the anhydrous sulfate into the stable chromium(III) oxide and sulfur trioxide gas. This transformation typically occurs at temperatures above 600-700°C, well within standard ceramic firing ranges.[3][6]

The resulting finely dispersed Cr_2O_3 particles, or dissolved chromium ions, then interact with the silicate glass matrix and other metallic oxides present in the glaze. This interaction dictates the final observed color.

3. Influence of Glaze Chemistry on Color Development

The color produced by chromium is not intrinsic but is the result of complex interactions within the glaze melt. The composition of the base glaze is a critical factor.^[7] Key chemical interactions are summarized in the tables below.

Data Presentation

Table 1: Effect of $\text{Cr}_2(\text{SO}_4)_3$ Concentration on Glaze Color (Note: Percentages are based on the calculated weight of Cr_2O_3 derived from the sulfate addition relative to the dry weight of the base glaze.)

Cr_2O_3 Concentration	Typical Glaze Base	Firing Conditions	Resulting Color	Citation
< 1%	High Alkaline / High Boron	Oxidation	Bright, Glossy, Transparent Green	^[2]
0.1% - 2%	Standard Borosilicate/Alum inosilicate	Oxidation	Opaque, Satin "Army" Green	^[2] ^[8]
0.1% - 0.5%	(+ 7-9% Tin Oxide)	Oxidation	Pink, Red, Burgundy	^[2]
> 2%	Standard Base	Oxidation	Dark, Opaque Green to Black	^[8] ^[9]

Table 2: Influence of Key Metallic Oxides on Chromium Colors

Oxide Present	Typical Concentration	Effect on Chromium	Resulting Color	Citation
Tin Oxide (SnO ₂)	5 - 9%	Forms a chrome-tin pigment complex	Pink, Red, Crimson	[2] [5]
Zinc Oxide (ZnO)	> 1%	Suppresses pinks; forms zinc chromate	Brown	[2] [5] [10]
Calcium Oxide (CaO)	10 - 15%	Stabilizes the chrome-tin complex	Promotes strong Pink/Red colors	[2] [7]
Magnesium Oxide (MgO)	> 1%	Can be detrimental to chrome-tin pinks	Can shift reds to burgundy or inhibit color	[2] [7]
Cobalt Oxide (Co ₃ O ₄)	< 1%	Combines with chrome	Teal, Blue-Green, Black	[2] [5]

4. Health & Safety Considerations

Chromium(III) sulfate and its decomposition products present health risks. It is classified as harmful if swallowed or inhaled, causes skin irritation, and may lead to an allergic skin reaction. [\[11\]](#) Inhalation of fine powders is a primary concern.

- **Personal Protective Equipment (PPE):** Always use a NIOSH-approved respirator (N95 or better), safety goggles, and gloves when handling the dry powder.
- **Ventilation:** Work in a well-ventilated area or under a fume hood to minimize inhalation of dust and any sulfur oxides released during firing.
- **Handling:** As chromic sulfate is water-soluble, wet-mixing methods are preferred to reduce airborne dust. Clean spills promptly using a wet method or a HEPA-filtered vacuum.

Experimental Protocols

Protocol 1: Preparation of a Base Glaze and Test Slurries

This protocol describes the preparation of a 100-gram test batch of a standard Cone 6 clear base glaze and the subsequent addition of **chromic sulfate pentadecahydrate**.

Materials & Equipment:

- Digital scale (0.01g accuracy)
- Weighing containers
- Beakers and graduated cylinders
- Spatulas
- Immersion blender or magnetic stirrer
- 60 or 80-mesh sieve
- Personal Protective Equipment (PPE)
- Base Glaze Materials (e.g., Nepheline Syenite, Whiting, Kaolin, Silica)
- **Chromic Sulfate Pentadecahydrate** ($\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$)
- Distilled water
- Bisque-fired test tiles

Procedure:

- Prepare Base Glaze:
 - Don appropriate PPE.
 - Accurately weigh the dry components for a 100g batch of a clear base glaze. A sample recipe is: Nepheline Syenite (45g), Whiting (Calcium Carbonate) (20g), EPK (Kaolin) (15g), and Silica (Flint) (20g).

- Dry-mix the components thoroughly in a container.
- Prepare Chromic Sulfate Stock Solution:
 - To achieve a final concentration of 1% Cr_2O_3 in the 100g dry glaze, you need 1g of Cr_2O_3 .
 - The molar mass of Cr_2O_3 is ~152 g/mol . The molar mass of $\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$ is ~662.4 g/mol .
 - Calculate the required amount of chromic sulfate: $(1\text{g } \text{Cr}_2\text{O}_3) * (662.4 \text{ g/mol } \text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O} / 152 \text{ g/mol } \text{Cr}_2\text{O}_3) \approx 4.36 \text{ g of } \text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$.
 - In a separate beaker, weigh the calculated 4.36g of **chromic sulfate pentadecahydrate**.
 - Add approximately 60-80 mL of distilled water and stir until the solid is fully dissolved. The exact amount of water can be adjusted later to achieve the desired glaze consistency.[\[12\]](#)
- Combine and Mix Glaze:
 - Slowly add the 100g of dry base glaze components to the chromic sulfate solution while stirring continuously. Adding the dry powder to the liquid minimizes dust and clumping.[\[12\]](#)
 - Mix thoroughly with an immersion blender for 2-3 minutes until the slurry is homogenous.
 - Check the specific gravity or viscosity. Adjust with small additions of water if the glaze is too thick.
- Sieve the Glaze:
 - Pour the mixed slurry through a 60 or 80-mesh sieve into a clean, labeled container. This ensures a perfectly smooth, homogenous glaze ready for application.[\[12\]](#)

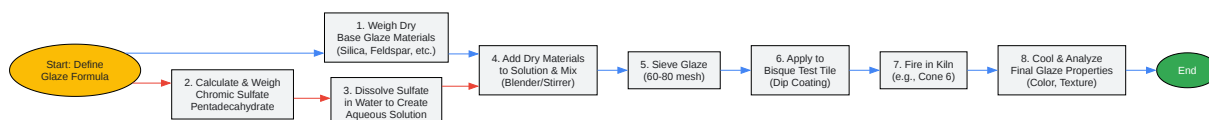
Protocol 2: Glaze Application and Firing

Procedure:

- Prepare Test Tiles: Ensure bisque tiles are clean and free of dust or oils.
- Glaze Application:

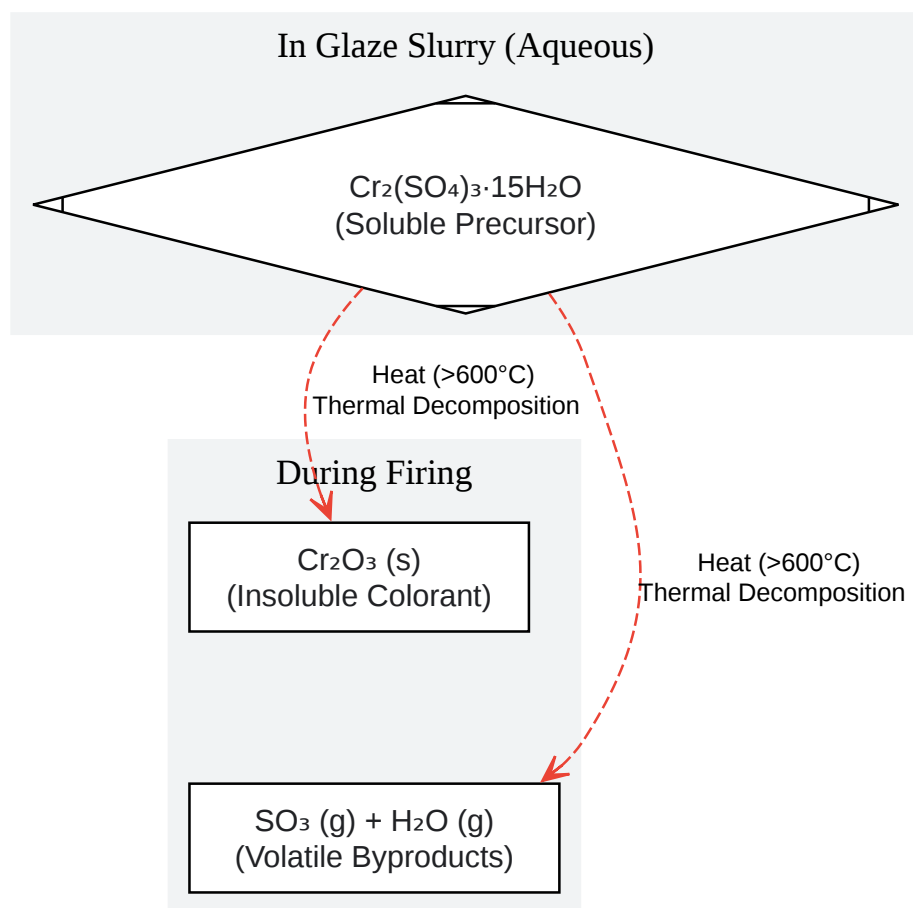
- Stir the prepared glaze slurry thoroughly to ensure all particles are in suspension.
- Using tongs, dip a test tile into the glaze for approximately 3 seconds.
- For comparative analysis, create tiles with varying thicknesses by dipping sections of the tile for a second or third time after the previous coat has dried.[13]
- Wipe any glaze from the bottom of the tile to prevent it from sticking to the kiln shelf.
- Drying: Allow the glazed tiles to dry completely before firing.
- Firing:
 - Load the tiles into an electric kiln, ensuring they are not touching. Provide adequate ventilation for the kiln room, as sulfur oxides will be released during the initial stages of firing.
 - Fire to the desired temperature (e.g., Cone 6, ~1222°C / 2232°F) using a standard firing schedule.
 - Allow the kiln to cool completely before opening.
- Analysis:
 - Carefully remove the fired tiles and analyze the color, texture, and surface quality as a function of glaze thickness and composition.

Visualizations



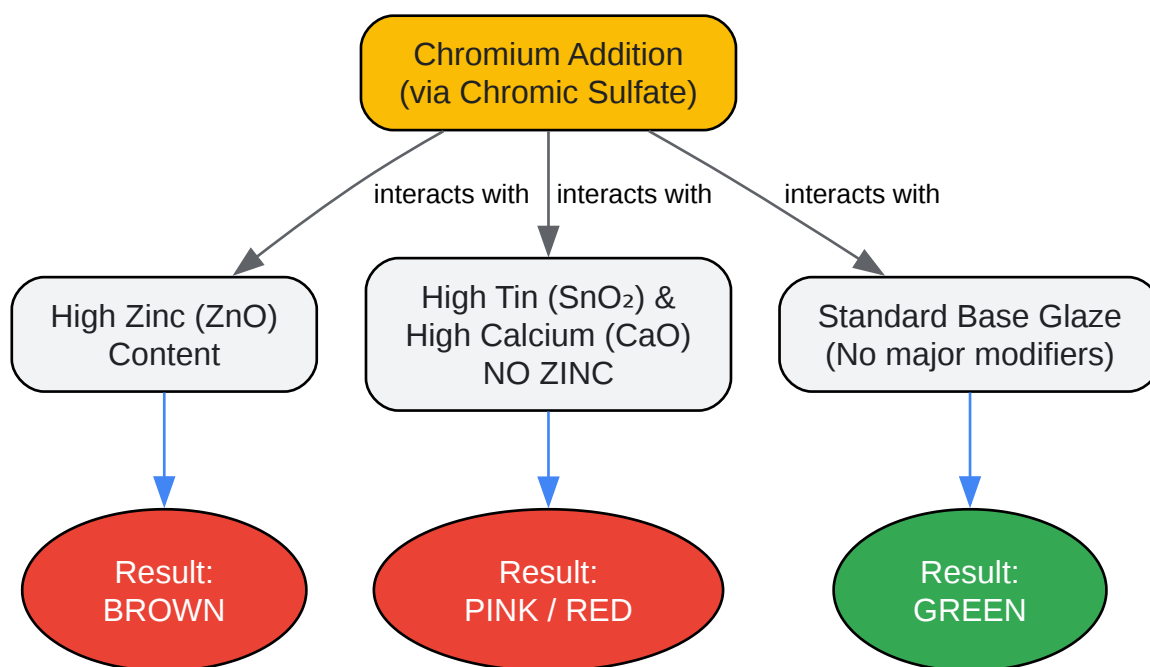
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Caption: Experimental workflow for ceramic glaze formulation using chromic sulfate.



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Caption: Thermal decomposition of chromic sulfate to chromium oxide during firing.



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Caption: Influence of glaze chemistry on final chromium color development.

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